

Application Notes and Protocols: Hydrogenation of 2-Ethyl-2-butenal

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Compound of Interest

Compound Name: 2-Ethyl-2-butenal

Cat. No.: B7823380

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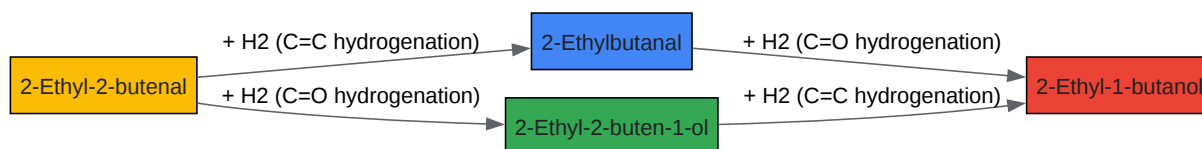
Introduction

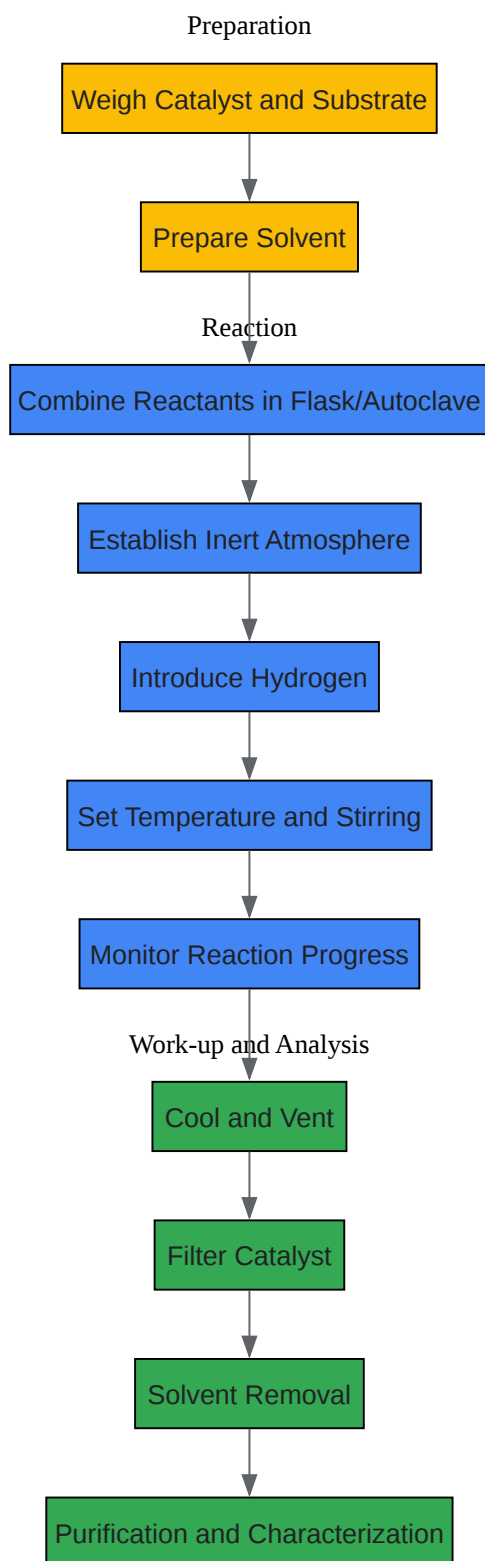
The selective hydrogenation of α,β -unsaturated aldehydes is a critical transformation in organic synthesis, providing access to a variety of valuable compounds. **2-Ethyl-2-butenal** is a key substrate that can be converted into saturated aldehydes, unsaturated alcohols, or saturated alcohols, each with distinct applications in the fine chemical, pharmaceutical, and fragrance industries. The outcome of the hydrogenation is highly dependent on the choice of catalyst and reaction conditions, allowing for tunable selectivity towards the desired product.

This document provides detailed protocols and comparative data for the catalytic hydrogenation of **2-ethyl-2-butenal** to yield 2-ethylbutanal (the saturated aldehyde) and 2-ethyl-1-butanol (the saturated alcohol). While selective hydrogenation to the unsaturated alcohol, 2-ethyl-2-buten-1-ol, is also possible, it is often more challenging to achieve high selectivity.

Reaction Pathways

The hydrogenation of **2-ethyl-2-butenal** can proceed through several pathways, as illustrated below. The initial step can be either the hydrogenation of the carbon-carbon double bond to form the saturated aldehyde (2-ethylbutanal) or the hydrogenation of the carbonyl group to form the unsaturated alcohol (2-ethyl-2-buten-1-ol). Further hydrogenation of these intermediates leads to the fully saturated product, 2-ethyl-1-butanol.





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